

4-chlorocinnamic acid safety data sheet handling

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Compound Focus: 4-Chlorocinnamic acid

CAS No.: 940-62-5

Cat. No.: S600200

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Chemical Properties & Handling Data

The table below summarizes the key technical and safety-related information available for **4-Chlorocinnamic acid**.

Property / Aspect	Details / Specification
CAS Number	1615-02-7 [1]
Molecular Formula & Weight	C ₉ H ₇ ClO ₂ , 182.60 g/mol [1]
Physical Description	Crystalline solid [1]
Storage Conditions	Desiccate at -20°C [1]
Solubility	Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate [1]
Biological Activity (In Vitro)	Potent urease inhibitor (IC ₅₀ = 1.10 μM) [1]
Photosensitivity	Yes, undergoes [2+2] photodimerization in solid state [1]

Experimental Protocols

While a full experimental protocol for synthesis was not available, the search results describe two key types of experiments involving **4-Chlorocinnamic acid**.

Urease Inhibition Assay

This bioactivity is a key documented use for the compound in research.

- **Methodology Overview:** The inhibitory activity of **4-Chlorocinnamic acid** against the enzyme urease was evaluated in a study where it was used to synthesize a silver(I) complex [1].
- **Key Steps:**
 - **Complex Synthesis:** The compound was reacted with a silver(I) salt to form the complex $[Ag(4-cca)]_n$.
 - **Activity Measurement:** The resulting complex was tested for its ability to inhibit urease. The concentration that produced 50% enzyme inhibition (IC_{50}) was determined to be **1.10 μ M**, confirming its potent inhibitory activity [1].
- **Significance:** This suggests potential applications for **4-Chlorocinnamic acid** and its metal complexes in developing enzyme inhibitors.

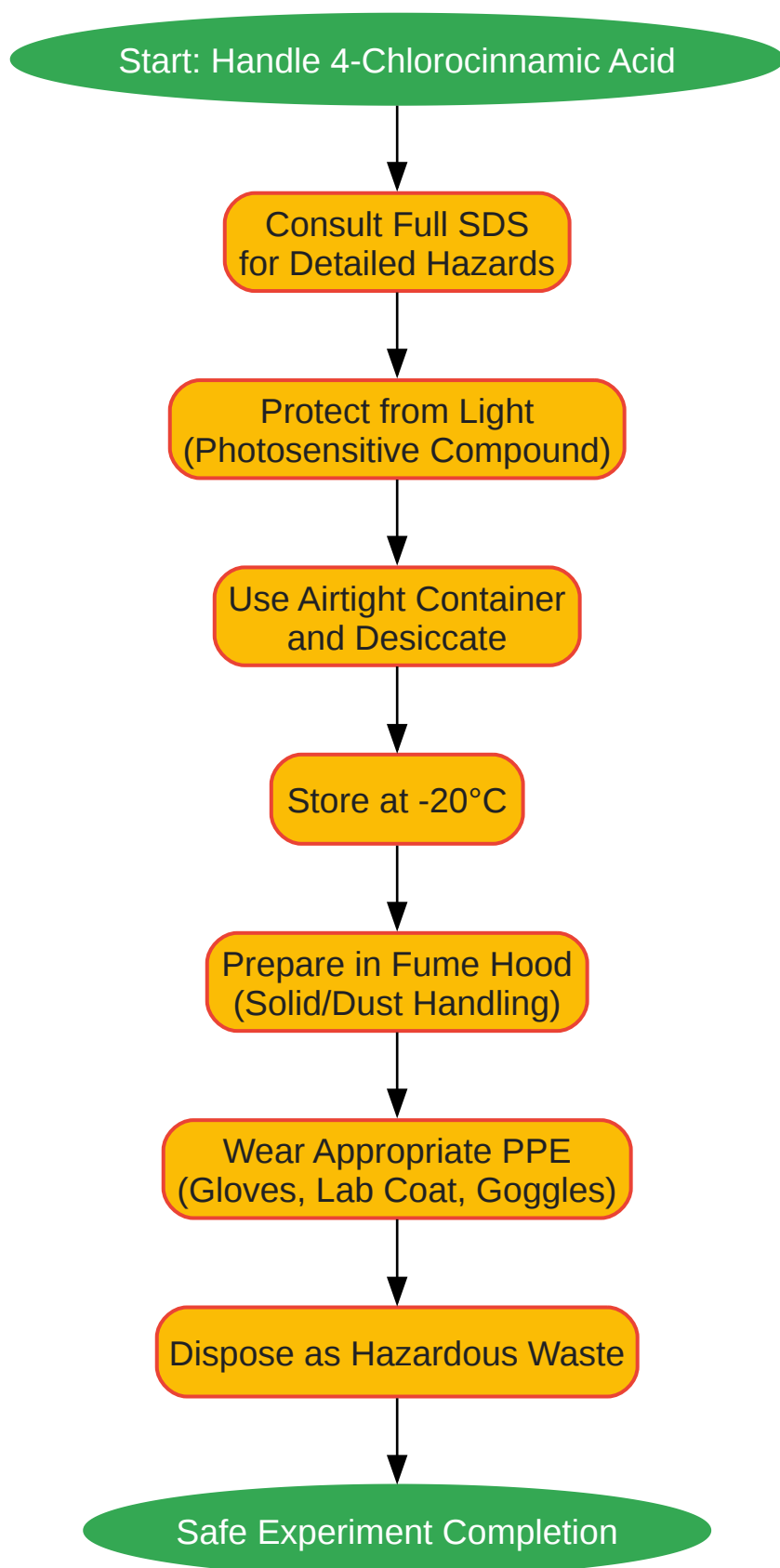
Solid-State Photomechanical Response Study

This protocol investigates the compound's behavior as a photosensitive material.

- **Objective:** To study the irreversible [2+2] photodimerization reaction of **4-Chlorocinnamic acid** in the solid state and how this reaction depends on the crystal's physical characteristics [1].
- **Key Techniques:**
 - **^{13}C Solid-State NMR:** Used to identify and track chemical structural changes within the crystal lattice upon irradiation [1].
 - **Powder X-ray Diffraction (PXRD):** Employed to analyze changes in the crystal structure and monitor the progression of the photochemical reaction [1].
 - **Microscopy:** Optical and electron microscopy were used to correlate chemical changes with physical alterations in crystal shape and size [1].
- **Finding:** The photochemical dynamics were directly influenced by the crystal's shape and size, which is a critical consideration for experiments involving its photosensitive properties [1].

Handling and Safety Workflow

Based on the available data, the following diagram outlines the logical workflow for handling **4-Chlorocinnamic acid**, highlighting key precautions.



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Handling **4-Chlorocinnamic acid** requires consulting the full SDS and specific precautions for light sensitivity and storage [1].

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References

1. - 4 | CAS... | Manufacturer BioCrick Chlorocinnamic acid [biocrick.com]

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